

Spectroscopic data (NMR, IR, MS) of 5-Methoxy-2-nitrosophenol

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Compound of Interest

Compound Name: 5-Methoxy-2-nitrosophenol

CAS No.: 13895-38-0

Cat. No.: B082057

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An In-Depth Technical Guide to the Spectroscopic Analysis of **5-Methoxy-2-nitrosophenol**

Abstract

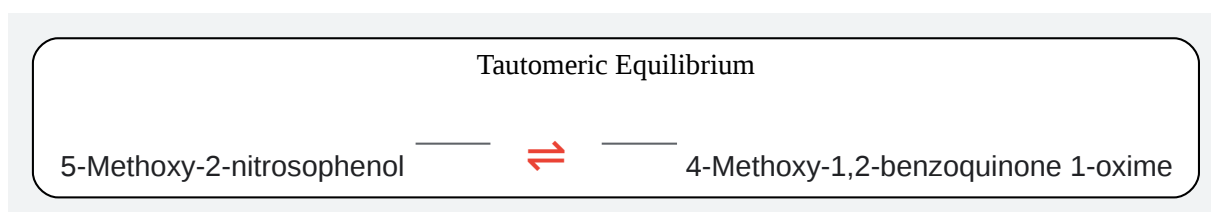
This technical guide provides a comprehensive analysis of the key spectroscopic data for the characterization of **5-Methoxy-2-nitrosophenol** (CAS: 13895-38-0). Intended for researchers, chemists, and professionals in drug development, this document synthesizes theoretical principles with practical, field-proven insights into the mass spectrometry (MS), infrared (IR), and nuclear magnetic resonance (NMR) profiles of this compound. While experimental NMR and detailed IR spectral data for this specific molecule are not widely available in the public domain, this guide establishes a robust analytical framework by interpreting known data and providing well-founded predictions based on established spectroscopic principles and data from analogous structures. Every protocol is designed as a self-validating system, and all theoretical claims are grounded in authoritative references.

Introduction: The Structural Complexity of 5-Methoxy-2-nitrosophenol

5-Methoxy-2-nitrosophenol, also known by synonyms such as 4-Nitrosoresorcinol 1-monomethyl ether or Coniferron, is a substituted aromatic compound with the molecular formula $C_7H_7NO_3$.^[1] Its structure is characterized by a phenol ring substituted with both a methoxy ($-OCH_3$) group and a nitroso ($-N=O$) group. The interplay of these functional groups—the electron-donating hydroxyl and methoxy groups and the electron-withdrawing nitroso group—creates a unique electronic environment that is reflected in its spectroscopic signatures.

A critical consideration in the analysis of 2-nitrosophenols is the potential for tautomerism. The molecule can exist in equilibrium between the nitrosophenol form and the p-quinone-monooxime form. High-level ab initio calculations on the parent 2-nitrosophenol molecule suggest that the nitrosophenol tautomer is the more stable form.^[2] This guide will proceed with the analysis of this primary tautomer, while acknowledging that experimental conditions could influence this equilibrium.

A multi-technique spectroscopic approach is therefore not merely confirmatory but essential for the unambiguous structural elucidation and purity assessment of this molecule.



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Caption: Tautomeric forms of the target molecule.

Chapter 1: Mass Spectrometry (MS)

Expertise & Experience: The Rationale for GC-MS in Molecular Verification

Mass spectrometry is the definitive technique for determining the molecular weight of a compound and provides invaluable structural information through the analysis of its fragmentation patterns. For a relatively volatile and thermally stable molecule like **5-Methoxy-2-nitrosophenol**, Gas Chromatography-Mass Spectrometry (GC-MS) is an ideal methodology.

The gas chromatograph separates the analyte from volatile impurities, ensuring that the resulting mass spectrum is of the pure compound. Electron Ionization (EI) is the method of choice due to its ability to induce reproducible and extensive fragmentation, creating a unique "fingerprint" for the molecule.

Experimental Protocol: GC-MS Analysis

This protocol is designed to ensure robust and reproducible results for the analysis of nitrosophenols.

- Sample Preparation:
 - Accurately weigh approximately 1 mg of **5-Methoxy-2-nitrosophenol**.
 - Dissolve the sample in 1 mL of a high-purity solvent such as dichloromethane or ethyl acetate to create a 1 mg/mL stock solution.
 - Prepare a working solution by diluting the stock solution 1:100 with the same solvent to a final concentration of 10 µg/mL.
- Instrumentation & Parameters (Representative):
 - Gas Chromatograph: Agilent 8890 GC (or equivalent).
 - Mass Spectrometer: Agilent 7010B Triple Quadrupole GC/MS/MS (or equivalent single quadrupole).[3]
 - Column: HP-5ms (30 m x 0.25 mm x 0.25 µm) or equivalent non-polar column.
 - Injection: 1 µL, splitless mode.
 - Inlet Temperature: 250 °C.
 - Oven Program:
 - Initial temperature: 60 °C, hold for 1 minute.
 - Ramp: 10 °C/min to 280 °C.

- Hold: 5 minutes at 280 °C.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- MS Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Scan Range: m/z 40-200.

Data Summary & Interpretation

The mass spectrum provides confirmation of the molecular weight and key structural motifs.

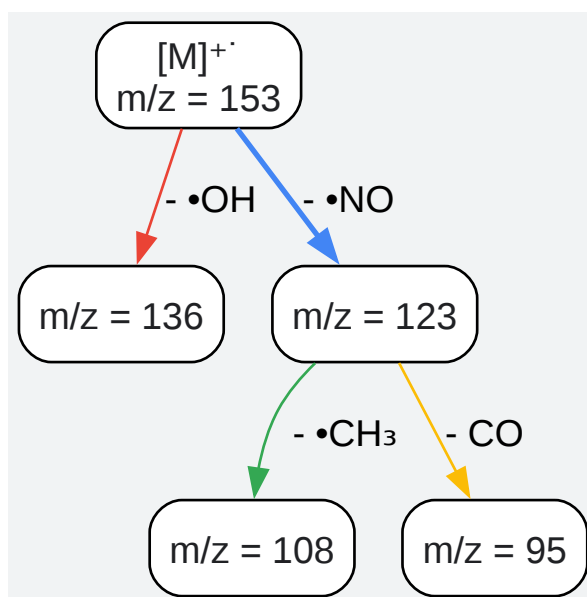
The molecular weight of **5-Methoxy-2-nitrosophenol** is 153.14 g/mol [\[1\]](#) The EI mass spectrum is expected to show a distinct molecular ion peak (M^{+}) at $m/z = 153$.

Table 1: Key Mass Fragments for **5-Methoxy-2-nitrosophenol**

m/z Value	Proposed Fragment	Neutral Loss	Mechanistic Insight
153	$[\text{C}_7\text{H}_7\text{NO}_3]^{+\cdot}$	-	Molecular Ion ($\text{M}^{+\cdot}$) [1]
136	$[\text{C}_7\text{H}_6\text{NO}_2]^+$	$\bullet\text{OH}$	Loss of a hydroxyl radical, a common fragmentation for phenols.
123	$[\text{C}_7\text{H}_7\text{O}_2]^{+\cdot}$	$\bullet\text{NO}$	Loss of the nitroso radical ($\bullet\text{NO}$), a characteristic fragmentation of nitroso compounds. [4]
108	$[\text{C}_6\text{H}_4\text{O}_2]^{+\cdot}$	$\bullet\text{NO}$, $\bullet\text{CH}_3$	Subsequent loss of a methyl radical from the m/z 123 fragment.
95	$[\text{C}_6\text{H}_5\text{O}]^+$	$\bullet\text{NO}$, CO	Loss of carbon monoxide from the m/z 123 fragment.

| 92 | $[\text{C}_6\text{H}_4\text{O}]^{+\cdot}$ | $\bullet\text{NO}$, $\bullet\text{OCH}_3$ | Loss of a methoxy radical from the m/z 123 fragment. |

Interpretation of Fragmentation: The fragmentation cascade begins with the molecular ion at m/z 153. A primary and highly characteristic fragmentation for nitroso compounds is the cleavage of the C-N bond, resulting in the loss of a nitroso radical ($\bullet\text{NO}$, 30 Da).[\[4\]](#) This would yield a fragment at m/z 123. Another plausible initial fragmentation is the loss of a hydroxyl radical ($\bullet\text{OH}$, 17 Da) from the phenol group, leading to a fragment at m/z 136. Further fragmentation of the key m/z 123 ion can occur through the loss of a methyl radical ($\bullet\text{CH}_3$, 15 Da) from the methoxy group to give an ion at m/z 108, or through the loss of carbon monoxide (CO, 28 Da) to produce an ion at m/z 95.



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Caption: Proposed primary fragmentation pathways for **5-Methoxy-2-nitrosophenol**.

Chapter 2: Infrared (IR) Spectroscopy

Expertise & Experience: The Rationale for ATR-FTIR in Functional Group Analysis

Infrared (IR) spectroscopy is a rapid and powerful technique for identifying the functional groups present in a molecule. Each functional group absorbs infrared radiation at a characteristic frequency, corresponding to its specific vibrational modes (stretching, bending). For solid powder samples, Attenuated Total Reflectance (ATR) is the preferred technique over traditional methods like KBr pellets.^{[4][5]} ATR requires minimal to no sample preparation, eliminating grinding and pressing, which can sometimes induce polymorphic changes or absorb atmospheric moisture. The resulting spectrum is of the sample in its native solid state.

Experimental Protocol: ATR-FTIR Analysis

- Instrument Preparation:
 - Ensure the ATR crystal (typically diamond or germanium) is clean. Record a background spectrum of the clean, empty crystal. This spectrum is automatically subtracted from the sample spectrum.

- Sample Analysis:
 - Place a small amount of the **5-Methoxy-2-nitrosophenol** powder directly onto the ATR crystal.
 - Apply consistent pressure using the built-in press to ensure good contact between the sample and the crystal surface.
 - Acquire the spectrum. Typically, 16 to 32 scans are co-added to achieve a good signal-to-noise ratio.
 - Resolution: 4 cm^{-1} .
 - Data Interval: 4000 cm^{-1} to 400 cm^{-1} .
- Post-Acquisition:
 - Clean the crystal thoroughly with a suitable solvent (e.g., isopropanol) and a soft laboratory wipe.

Predicted Data & Interpretation

While a published spectrum with peak-by-peak assignments is unavailable, the expected IR absorption bands can be confidently predicted based on the known frequencies for its constituent functional groups.^{[6][7]}

Table 2: Predicted Characteristic IR Absorption Bands

Wavenumber Range (cm ⁻¹)	Vibrational Mode	Intensity	Rationale & Interpretation
3500 - 3200	O-H stretch (phenol)	Strong, Broad	The broadness is a hallmark of intermolecular hydrogen bonding between the phenolic -OH groups.
3100 - 3000	C-H stretch (aromatic)	Medium	Associated with the sp ² C-H bonds of the benzene ring.
2980 - 2850	C-H stretch (aliphatic)	Medium	Asymmetric and symmetric stretching of the methyl group in the methoxy substituent.
~1600, ~1500, ~1450	C=C stretch (aromatic ring)	Medium-Strong	These peaks are characteristic of the benzene ring skeletal vibrations.
~1500 - 1470	N=O stretch (nitroso)	Strong	The N=O stretching frequency is highly characteristic and expected to be a strong absorption.
~1250	C-O stretch (aryl ether)	Strong	Asymmetric stretching of the Ar-O-CH ₃ bond.
~1030	C-O stretch (aryl ether)	Strong	Symmetric stretching of the Ar-O-CH ₃ bond.

| 900 - 675 | C-H bend (out-of-plane) | Strong | The specific pattern in this "fingerprint" region can help confirm the substitution pattern of the aromatic ring. |

Chapter 3: Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Experience: The Definitive Tool for Structural Elucidation

NMR spectroscopy is the most powerful technique for determining the precise carbon-hydrogen framework of an organic molecule. ^1H NMR provides information on the number, electronic environment, and connectivity of protons, while ^{13}C NMR reveals the same for carbon atoms.

A Note on Data Availability: As of this writing, detailed, experimentally verified ^1H and ^{13}C NMR data for **5-Methoxy-2-nitrosophenol** are not available in major public spectral databases. Therefore, the following sections provide a predicted spectrum based on established principles of chemical shift theory, spin-spin coupling, and data from analogous compounds. This predictive analysis serves as an authoritative guide for what a researcher should expect to observe.

Experimental Protocol: ^1H and ^{13}C NMR

- Sample Preparation:
 - Accurately weigh 5-10 mg of the sample for ^1H NMR (or 20-30 mg for ^{13}C NMR).
 - Dissolve the sample in ~0.6-0.7 mL of a deuterated solvent in a standard 5 mm NMR tube.
 - Solvent Choice: Deuterated chloroform (CDCl_3) is a common first choice. However, the phenolic proton may exchange or have a very broad signal. Deuterated dimethyl sulfoxide (DMSO-d_6) is an excellent alternative as it forms a hydrogen bond with the phenolic proton, resulting in a sharper, more reliable signal.
 - Add a small amount of tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm).
- Instrumentation & Parameters (Representative):
 - Spectrometer: Bruker Avance 400 MHz (or equivalent).
 - ^1H NMR Parameters:

- Pulse Program: Standard single-pulse (zg30).
- Acquisition Time: ~4 seconds.
- Relaxation Delay: 2 seconds.
- Number of Scans: 16.
- ^{13}C NMR Parameters:
 - Pulse Program: Proton-decoupled with NOE (zgpg30).
 - Spectral Width: ~220 ppm.
 - Number of Scans: 1024 or more, depending on concentration.

H4

H3

H6

OCH3

OH

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Caption: Numbering scheme for NMR assignment predictions.

^1H NMR Predicted Spectrum & Interpretation (400 MHz, DMSO- d_6)

Table 3: Predicted ^1H NMR Data

Label	Predicted δ (ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Rationale
OH	~10.0 - 12.0	broad singlet	-	1H	The phenolic proton is acidic and deshielded by the aromatic ring and the ortho-nitroso group. Its signal is often broad due to exchange.
H6	~7.5 - 7.7	doublet	$J \approx 9.0$ Hz	1H	Ortho to the nitroso group and meta to the hydroxyl and methoxy groups. The electron-withdrawing nitroso group causes a significant downfield shift. Coupled only to H4.
H4	~6.5 - 6.7	doublet of doublets	$J \approx 9.0, 2.5$ Hz	1H	Ortho to the methoxy group and para to the

Label	Predicted δ (ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Rationale
					nitroso group. Coupled to both H6 (ortho coupling) and H3 (meta coupling).
H3	~6.3 - 6.5	doublet	$J \approx 2.5$ Hz	1H	Ortho to both the hydroxyl and methoxy groups, which are strongly shielding. Coupled only to H4 (meta coupling).

| OCH₃ | ~3.8 | singlet | - | 3H | Protons of the methoxy group are in a typical region for aryl methyl ethers. |

¹³C NMR Predicted Spectrum & Interpretation (100 MHz, DMSO-d₆)

Table 4: Predicted ¹³C NMR Data

Carbon	Predicted δ (ppm)	Rationale
C1 (-OH)	~160 - 165	The carbon bearing the hydroxyl group is significantly deshielded (ipso-effect).
C5 (-OCH ₃)	~155 - 160	The carbon bearing the methoxy group is also strongly deshielded.
C2 (-NO)	~145 - 150	The carbon attached to the electron-withdrawing nitroso group is deshielded.
C6	~120 - 125	This carbon is ortho to the nitroso group and meta to the electron-donating groups.
C4	~108 - 112	This carbon is ortho to the methoxy group and para to the nitroso group.
C3	~100 - 105	This carbon is ortho to two strong electron-donating groups (-OH, -OCH ₃) and is expected to be the most upfield aromatic carbon.

| -OCH₃ | ~55 - 57 | Typical chemical shift for a methoxy carbon attached to an aromatic ring. |

Conclusion

The structural characterization of **5-Methoxy-2-nitrosophenol** is optimally achieved through a synergistic application of mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance spectroscopy. MS analysis confirms the molecular weight at m/z 153 and reveals characteristic fragmentation patterns, notably the loss of the nitroso radical. IR spectroscopy is predicted to show key absorption bands for the phenolic O-H, aromatic C=C, and N=O functional groups. While experimental NMR data remains elusive, a detailed analysis of

substituent effects allows for a robust prediction of the ^1H and ^{13}C NMR spectra, providing a clear roadmap for researchers to confirm the molecule's unique substitution pattern. This guide provides the necessary protocols and interpretive framework to confidently identify and characterize **5-Methoxy-2-nitrosophenol**.

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